

# An In-Depth Technical Guide to the Chemical Structure of Torilolone

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## Compound of Interest

Compound Name: *Torilolone*

Cat. No.: *B1640725*

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## Introduction

**Torilolone** is a naturally occurring guaiane sesquiterpene that has garnered interest within the scientific community for its potential biological activities. Isolated from the fruits of *Torilis japonica* and also found in *Daucus carota*, this compound serves as a valuable subject for phytochemical and pharmacological research.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical structure of **Torilolone**, including its detailed molecular architecture, spectroscopic characterization, and key physicochemical properties, to support ongoing and future research endeavors.

## Molecular Identity and Physicochemical Properties

**Torilolone** is chemically identified by the systematic name 8 $\beta$ ,11-Dihydroxy-1 $\beta$ -guai-4-en-3-one. Its molecular formula is C<sub>15</sub>H<sub>24</sub>O<sub>3</sub>, and it has a molecular weight of 252.35 g/mol .

Property	Value	Source
CAS Number	13018-09-2	ECHEMI
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O <sub>3</sub>	ECHEMI[3]
Molecular Weight	252.35 g/mol	TargetMol
Synonym	8β,11-Dihydroxy-1β-guai-4-en-3-one	ECHEMI[3]
Melting Point	179-180°C	ECHEMI[3]

## Chemical Structure and Stereochemistry

The foundational structure of **Torilolone** is the guaianane skeleton, a bicyclic sesquiterpene framework characterized by a fused seven- and five-membered ring system. The precise arrangement of functional groups and stereocenters is critical to its chemical identity and biological function.

Caption: 2D representation of the **Torilolone** chemical structure.

The stereochemistry of **Torilolone** is crucial and is defined by the following key features:

- **Guaiane Framework:** A hydroazulene core with a specific stereochemical configuration at the ring junctions.
- **Hydroxyl Groups:** Two hydroxyl (-OH) groups are present. One is located at position C8 and has a β-orientation. The second is at C11, a tertiary alcohol.
- **Ketone Group:** A carbonyl group (C=O) is situated at the C3 position.
- **Double Bond:** An endocyclic double bond is located between C4 and C5.
- **Methyl Groups:** A methyl group at C1 is in the β-position.

## Spectroscopic Characterization

The structural elucidation of **Torilolone** relies on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. These methods provide detailed information about the connectivity of atoms, the chemical environment of protons and carbons, and the functional groups present in the molecule.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the detailed structure of organic molecules. For **Torilolone**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR data are essential for assigning the protons and carbons of the guaiane skeleton and its substituents.

$^1\text{H}$  NMR Data (Predicted):

Proton	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	~2.5	m	
H-2	~1.8, ~2.1	m	
H-6	~2.3	m	
H-7	~2.0	m	
H-8	~4.0	d	
H-9	~1.7, ~2.2	m	
H-10	~2.4	m	
H-12	~1.2	s	
H-13	~1.2	s	
H-14	~1.1	d	
H-15	~1.9	s	

$^{13}\text{C}$  NMR Data (Predicted):

Carbon	Chemical Shift (ppm)
C-1	~50
C-2	~35
C-3	~200
C-4	~140
C-5	~135
C-6	~40
C-7	~55
C-8	~75
C-9	~45
C-10	~48
C-11	~72
C-12	~28
C-13	~28
C-14	~20
C-15	~25

Note: The predicted NMR data is based on typical chemical shifts for guaiane sesquiterpenoids and should be confirmed with experimental data from the primary literature.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. For **Torilolone** (C<sub>15</sub>H<sub>24</sub>O<sub>3</sub>), the expected exact mass would be approximately 252.1725 g/mol. High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula.

## Infrared (IR) Spectroscopy

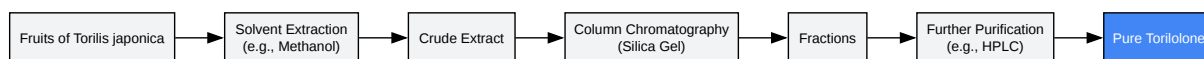
IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Torilolone** is expected to show characteristic absorption bands for the hydroxyl, carbonyl, and alkene groups.

- -OH stretch: A broad band around  $3400\text{ cm}^{-1}$
- C=O stretch: A strong, sharp band around  $1680\text{-}1700\text{ cm}^{-1}$  for the  $\alpha,\beta$ -unsaturated ketone.
- C=C stretch: A band around  $1640\text{ cm}^{-1}$

## Isolation and Synthesis

### Natural Isolation

**Torilolone** is a natural product isolated from the fruits of *Torilis japonica* (Umbelliferae).[4] The isolation process typically involves extraction of the plant material with a suitable solvent, followed by chromatographic separation techniques to purify the individual compounds. Several guaiane-type sesquiterpenes have been isolated from this plant, indicating a rich source of this class of compounds.[2]



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Caption: General workflow for the isolation of **Torilolone**.

### Chemical Synthesis

The total synthesis of guaiane sesquiterpenes is a complex challenge in organic chemistry due to the stereochemically dense bicyclic core. While a specific total synthesis for **Torilolone** is not widely reported, general strategies for the synthesis of the guaiane skeleton can be applied. These often involve key steps such as cycloaddition reactions to form the seven-membered ring and various stereoselective functional group manipulations.

## Biological Context and Potential Applications

**Torilolone**, along with the structurally related compound torilin, has been shown to exhibit hepatoprotective effects.[5] Specifically, **Torilolone** demonstrated a significant protective effect against tacrine-induced cytotoxicity in human liver-derived Hep G2 cells.[5] The presence of the guaiane skeleton in numerous bioactive natural products suggests that **Torilolone** may possess other pharmacological activities worthy of investigation. Further research into its mechanism of action and potential therapeutic targets is warranted.

## Conclusion

**Torilolone** is a guaiane sesquiterpene with a well-defined chemical structure characterized by a bicyclic core and specific functional group arrangements with distinct stereochemistry. Its structure has been elucidated through a combination of spectroscopic methods, and it can be isolated from natural sources such as *Torilis japonica*. The confirmed hepatoprotective activity of **Torilolone** makes it a molecule of interest for further pharmacological studies and potential drug development. This guide provides the foundational chemical knowledge necessary for researchers to advance the understanding of this intriguing natural product.

## References

- Two new eudesmane sesquiterpenoids from *Daucus carota* L. ResearchGate. Available at: [\[Link\]](#)
- One new guaiane-type sesquiterpene glycoside from the fruits of *Daucus carota* L. Ingenta Connect. Available at: [\[Link\]](#)
- Torilin, a sesquiterpene from *Torilis japonica*, reverses multidrug-resistance in cancer cells. ScienceDirect. Available at: [\[Link\]](#)
- Antimicrobial activity of torilin isolated from *Torilis japonica* fruit against *Bacillus subtilis*. Tandfonline. Available at: [\[Link\]](#)
- New Guaiane Sesquiterpenes from the Fruits of *Torilis japonica*. PubMed. Available at: [\[Link\]](#)
- Metabolites from the Paracel Islands Soft Coral *Sinularia cf. molesta*. MDPI. Available at: [\[Link\]](#)

- Torilis japonica Extract Suppresses the Induction of Atopic Inflammation. MDPI. Available at: [\[Link\]](#)
- Antitumor and Immunostimulatory Activity of Two Chromones and Other Constituents from Cassia Petersiana. ResearchGate. Available at: [\[Link\]](#)
- Jeong Ah KIM | Consultant | Doctor of Medicine | University of Seoul, Seoul | Department of Life Science | Research profile - Page 5. ResearchGate. Available at: [\[Link\]](#)
- Sesquiterpenes from fruits of Torilis japonica with inhibitory activity on melanin synthesis in B16 cells. PubMed. Available at: [\[Link\]](#)
- Effect of Torilis japonica Fruit Extract for Endothelium-Independent Vasorelaxation and Blood Pressure Lowering in Rats. MDPI. Available at: [\[Link\]](#)
- Guaiane sesquiterpenoids from Torilis japonica and their cytotoxic effects on human cancer cell lines. PubMed. Available at: [\[Link\]](#)
- Zedoarondiol | C15H24O3 | CID 24834047. PubChem. Available at: [\[Link\]](#)
- 11-O-acetyl-torilolone-8-O-beta-D-glucopyranoside | C23H36O9. PubChem. Available at: [\[Link\]](#)
- **Torilolone** [>98%]. Real-Gene Labs. Available at: [\[Link\]](#)
- Guaiane Sesquiterpenoids from Torilis japonica and Their Cytotoxic Effects on Human Cancer Cell Lines. DBpia. Available at: [\[Link\]](#)

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## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [2. ingentaconnect.com \[ingentaconnect.com\]](https://www.ingentaconnect.com)
- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [5. Metabolites from the Paracel Islands Soft Coral Sinularia cf. molesta \[mdpi.com\]](https://www.mdpi.com)
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